

# Essential Safety and Operational Guidance for Handling Ferric Fluoride

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Compound of Interest		
Compound Name:	Ferric fluoride	
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This document provides immediate safety, handling, and disposal protocols for **ferric fluoride** (FeF<sub>3</sub>), tailored for research and drug development professionals. Adherence to these guidelines is critical to ensure a safe laboratory environment.

**Ferric fluoride** is a corrosive and hazardous substance that can cause severe skin burns and eye damage.[1][2][3] It is also harmful if swallowed, inhaled, or in contact with skin.[1][2][3][4] It is imperative to handle this chemical with appropriate engineering controls and personal protective equipment.

#### **Exposure Limits**

The following table summarizes the occupational exposure limits for **ferric fluoride**.

Agency/Organization	Limit Type	Value
ACGIH TLV	TWA	1 mg/m³, 2.5 mg/m³
OSHA PEL (Vacated)	TWA	1 mg/m³, 2.5 mg/m³
NIOSH	IDLH	250 mg/m <sup>3</sup>
NIOSH	TWA	1 mg/m³
Mexico OEL	TWA	1 mg/m³, 2.5 mg/m³
[Table Source:[5]]		



## **Personal Protective Equipment (PPE)**

A comprehensive PPE strategy is mandatory when handling **ferric fluoride** to prevent exposure.

Body Part	Protection Required	Specifications and Best Practices
Eyes/Face	Safety Goggles & Face Shield	Wear chemical safety goggles that comply with OSHA (29 CFR 1910.133) or European Standard EN166.[1][5] For operations with a higher risk of splashing or dust generation, use a face shield in conjunction with goggles.[6]
Skin/Body	Chemical-Resistant Gloves & Protective Clothing	Wear appropriate protective gloves (e.g., rubber, polyvinyl chloride, or neoprene) and clothing to prevent any skin exposure.[2][3][6][7] A lab coat or chemical apron, long sleeves/pants, and close-toed shoes are required.[2][3][7]
Respiratory	Fume Hood or Respirator	All handling of ferric fluoride powder must occur within a properly operating chemical fume hood.[1][5][8] If a fume hood is not available or insufficient, a NIOSH-approved dust respirator should be used. [2][3][6][9]

# Operational Plan: Step-by-Step Chemical Lifecycle Receiving and Storage



- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage Location: Store in a cool, dry, and well-ventilated area designated as a corrosives area.[1][2][6]
- Container Integrity: Keep containers tightly closed to prevent moisture absorption, as ferric fluoride is hygroscopic.[2][4][6]
- Incompatibilities: Store separately from incompatible materials such as oxidizing agents, strong bases, water, and metals.[2][6]

#### **Handling and Use**

- Training: Ensure all personnel are trained on the specific hazards and handling procedures for **ferric fluoride** before beginning work.[6]
- Controlled Environment: Always handle the substance inside a chemical fume hood to minimize inhalation exposure.[1][5][8]
- Avoid Dust: Take care to avoid the formation of dust during weighing and transfer.[1][5][9]
- Hygiene Practices: Do not eat, drink, or smoke in areas where ferric fluoride is handled.[2]
   [6] Wash hands thoroughly after handling, even if gloves were worn.[2][6][9] Emergency eyewash stations and safety showers must be located close to the workstation.[5][6]

#### **Disposal Plan**

- Waste Classification: Ferric fluoride waste may be classified as hazardous waste.
- Containerization: Collect all waste material, including contaminated consumables, in a designated, properly labeled, and sealed container.[2][6] Do not mix with other waste streams.[10]
- Regulatory Compliance: All disposal must be conducted through an approved waste disposal
  plant and in accordance with all local, state, and federal regulations.[2][3][4][6][10] Contact
  your institution's environmental health and safety department or the EPA for specific
  guidance.[6]

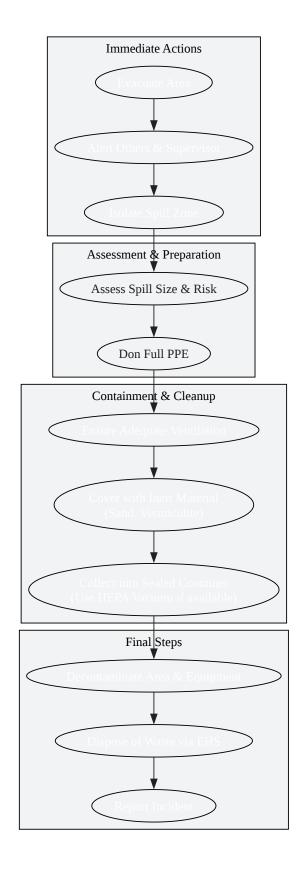


## **Emergency Protocols: Spill Response**

In the event of a **ferric fluoride** spill, immediate and decisive action is required to contain the material and protect personnel.

#### **Spill Response Workflowdot**





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